Purifying Recombinant Periostin: A Guide for Researchers

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Postin*
CAS No.:	*103745-46-6*
Cat. No.:	*B1615710*

Get Quote

Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction: Periostin (POSTN), also known as osteoblast-specific factor 2 (OSF-2), is a secreted extracellular matrix (ECM) protein crucial in tissue development, remodeling, and various pathological processes, including fibrosis and cancer.[1][2] Its function as a ligand for integrins, such as αvβ3 and αvβ5, activates key signaling pathways like Akt/PKB and FAK, influencing cell adhesion, migration, and survival.[1] The production of high-quality, purified recombinant Periostin is essential for in-depth functional studies and for the development of potential therapeutic interventions. This document provides detailed protocols for the purification of recombinant Periostin from two commonly used expression systems: Escherichia coli and human embryonic kidney (HEK293) cells.

Protein Structure and Characteristics

Periostin is a multi-domain protein of approximately 90 kDa.[3] Its structure consists of:

- An N-terminal EMI domain.[4]

© 2026 BenchChem. All rights reserved.

- Four tandem fasciclin-1 (FAS1) domains.[4]
- A variable C-terminal region that arises from alternative splicing, resulting in multiple isoforms.[1]

Periostin can form disulfide-bonded multimers and interacts with other ECM components like fibronectin, collagen, and tenascin-C.[2][5]

Choosing an Expression System

The selection of an appropriate expression system is critical for obtaining functional recombinant Periostin. Below is a comparison of the two most common systems.

© 2026 BenchChem. All rights reserved.

Feature	E. coli Expression System	Mammalian (HEK293) Expression System
Typical Yield	Variable; a fragment (RD4-CTR) has been reported at 9.1 mg/L of culture.[6] Full-length protein yield is often lower due to inclusion body formation.	Generally higher for secreted proteins; however, specific yield data for Periostin is not readily available in the literature. Commercial vendors produce full-length Periostin in HEK293 cells.[7]
Protein Folding & PTMs	Lacks machinery for complex disulfide bond formation and post-translational modifications (PTMs). Full-length Periostin often forms insoluble inclusion bodies requiring denaturation and refolding.[6]	Capable of proper protein folding, disulfide bond formation, and mammalian-like PTMs, leading to a more native and biologically active protein.[8]
Purity	Can achieve >95% purity after refolding and multi-step chromatography.	Can achieve >95% purity.[7]
Cost & Time	Lower cost and faster expression times.	Higher cost and longer timelines for cell culture and expression.
Primary Use Case	Production of Periostin fragments or when large quantities are needed and in vitro refolding is feasible.	Production of full-length, biologically active Periostin for functional assays.

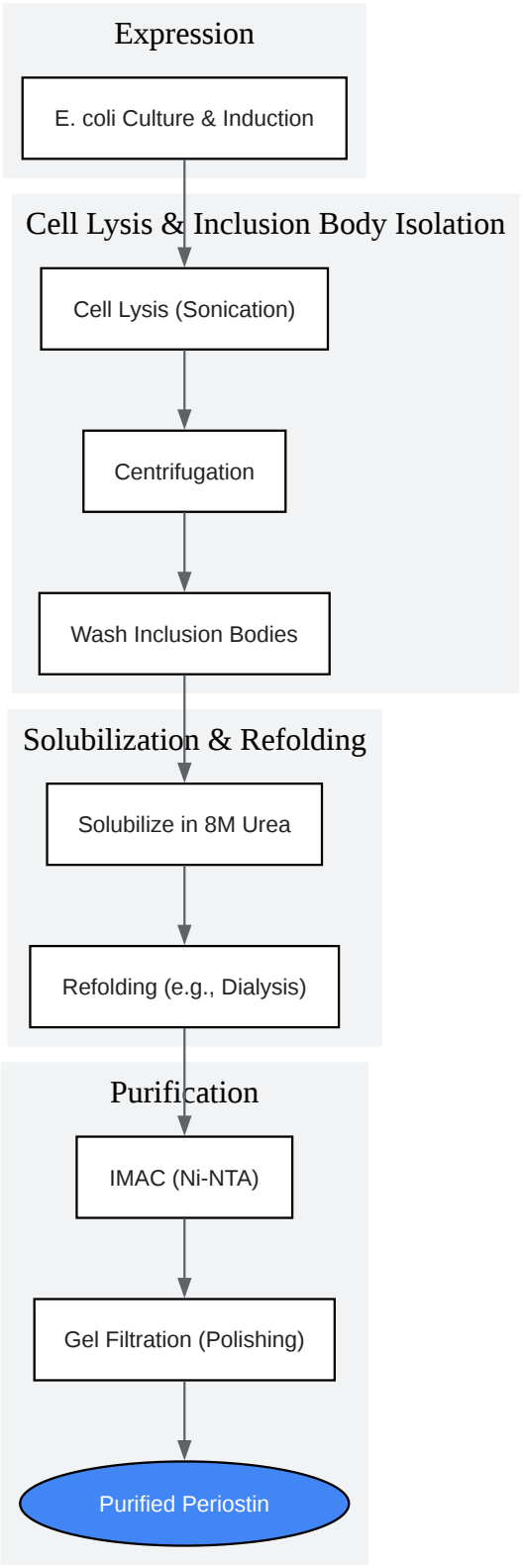
Purification of Recombinant His-tagged Periostin from E. coli Inclusion Bodies

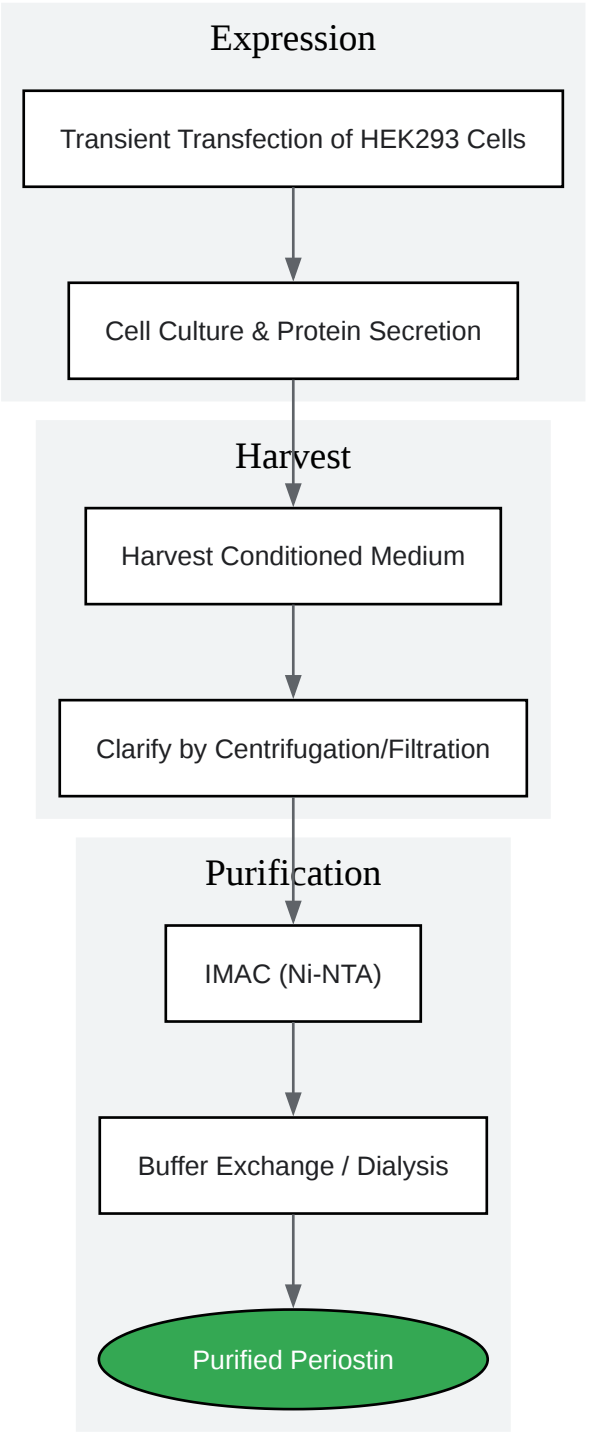
Expression of full-length Periostin in E. coli often results in its accumulation in insoluble inclusion bodies. This protocol outlines the steps for isolating, solubilizing, and refolding the protein, followed by purification.

© 2026 BenchChem. All rights reserved.

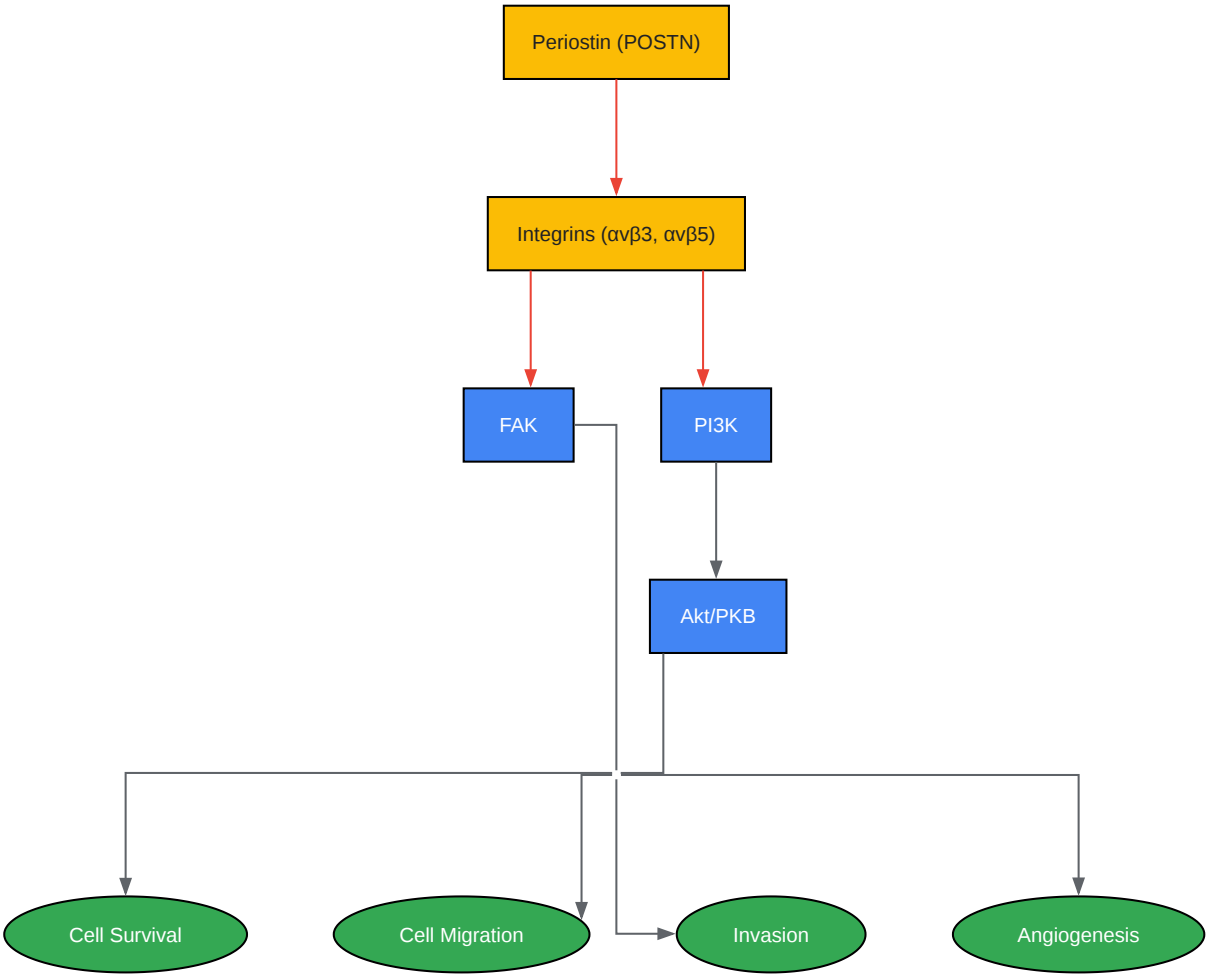
Experimental Workflow: E. coli Purification

© 2026 BenchChem. All rights reserved.





© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

© 2026 BenchChem. All rights reserved.

- 1. hyvonen.bioc.cam.ac.uk [hyvonen.bioc.cam.ac.uk]
- 2. neb.com [neb.com]
- 3. Periostin drives extracellular matrix degradation, stemness, and chemoresistance by activating the MAPK/ERK signaling pathway in triple–negative breast cancer cells - PMC [pmc.ncbi.nlm.nih.gov]
- 4. home.sandiego.edu [home.sandiego.edu]
- 5. Inclusion Bodies Protein Expression and Protein Refolding Protocol | FineTest Recombinant Protein [fn-test.com]
- 6. researchgate.net [researchgate.net]
- 7. static.abclonal.com [static.abclonal.com]
- 8. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [Purifying Recombinant Periostin: A Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1615710/docs#purifying-recombinant-periostin-a-guide-for-researchers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.